

Molecular structure of 6-Chlorohexanoic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-Chlorohexanoic acid

Cat. No.: B1359904

[Get Quote](#)

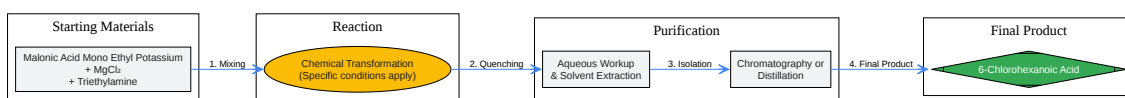
An In-depth Technical Guide to **6-Chlorohexanoic Acid**

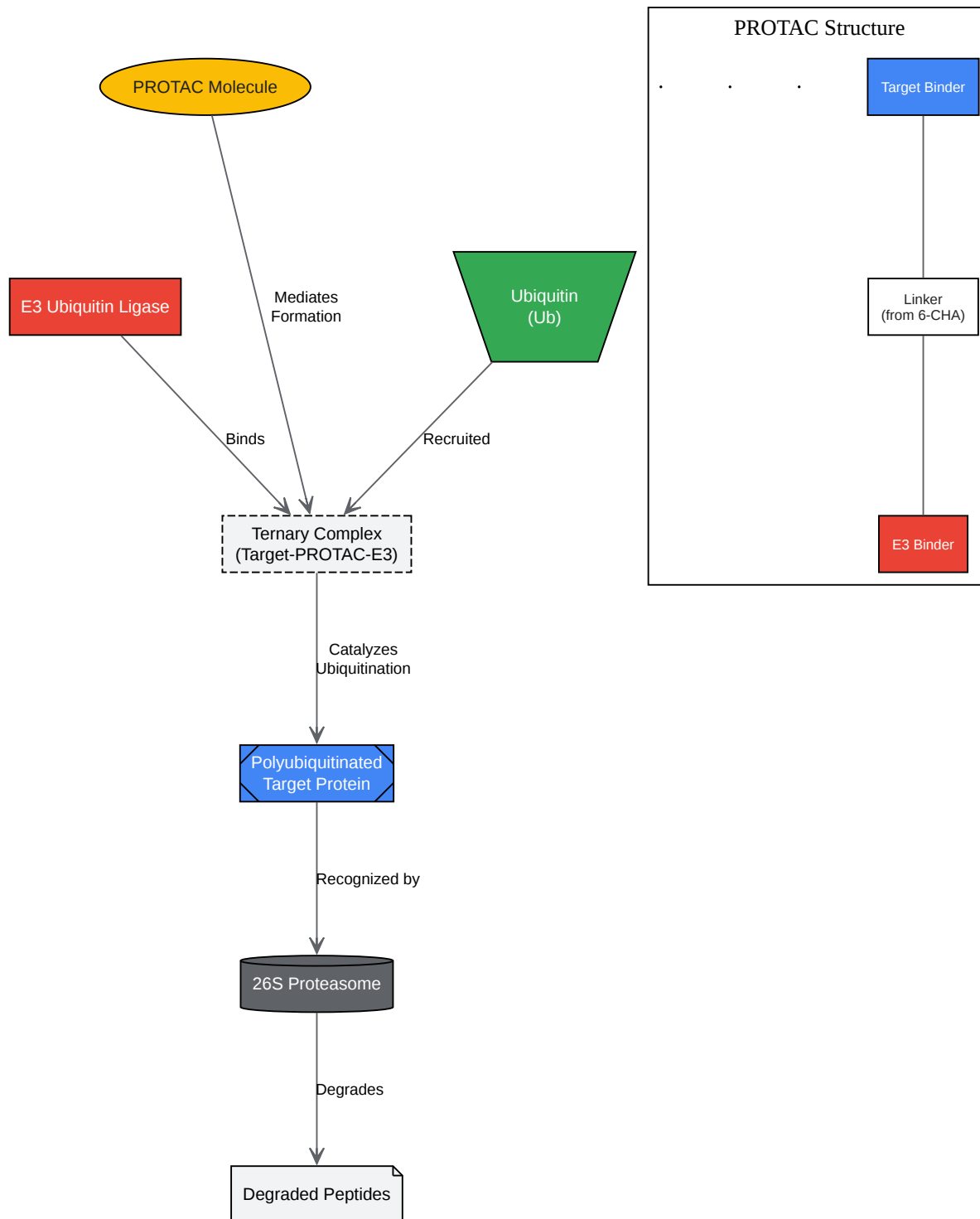
Introduction

6-Chlorohexanoic acid, also known as 6-chlorocaproic acid, is a halogenated carboxylic acid with significant applications in organic synthesis and the development of new therapeutic agents.^[1] Its bifunctional nature, featuring a reactive chlorine atom at one end of a six-carbon chain and a carboxylic acid group at the other, makes it a versatile building block in the pharmaceutical and material science industries.^[1] This document provides a comprehensive overview of its molecular structure, chemical properties, synthesis, and applications, with a focus on its relevance to researchers and professionals in drug development.

Molecular Structure and Identification

6-Chlorohexanoic acid is a linear-chain aliphatic compound. The structure consists of a hexanoic acid backbone with a chlorine atom substituted at the terminal (C6) position.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy 6-Chlorohexanoic acid | 4224-62-8 [smolecule.com]
- To cite this document: BenchChem. [Molecular structure of 6-Chlorohexanoic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1359904#molecular-structure-of-6-chlorohexanoic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com